

Preparing a Stock Solution of CZL55: Application Notes and Protocols

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Compound of Interest

Compound Name: CZL55

Cat. No.: B339808

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of a stock solution of **CZL55**, a caspase-1 inhibitor. The information is intended to guide researchers in accurately preparing this compound for in vitro and in vivo studies.

Introduction to CZL55

CZL55 is a potent and selective inhibitor of caspase-1, an enzyme that plays a critical role in the inflammatory response.^[1] Caspase-1 is responsible for the proteolytic processing and activation of pro-inflammatory cytokines, including interleukin-1 β (IL-1 β) and interleukin-18 (IL-18). By inhibiting caspase-1, **CZL55** can effectively block the maturation and secretion of these key cytokines, thereby modulating the inflammatory cascade. This makes **CZL55** a valuable tool for studying inflammatory pathways and a potential therapeutic agent for a range of inflammatory diseases.

Quantitative Data

The following table summarizes the key quantitative data for **CZL55**.

Property	Value	Source
Molecular Formula	C20H22N2O6	MedKoo Biosciences[1]
Molecular Weight	386.40 g/mol	MedKoo Biosciences[1]
CAS Number	667408-87-9	MedKoo Biosciences[1]
Purity	≥98%	Apollo Scientific[2]
Recommended Solvent	DMSO	Inferred from CZL80 data

Note: The solubility of **CZL55** has not been definitively reported. The recommendation of DMSO as a solvent is based on the high solubility of the structurally related caspase-1 inhibitor, CZL80, which is soluble in DMSO at ≥ 200 mg/mL.

Experimental Protocols

Materials

- **CZL55** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, disposable pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

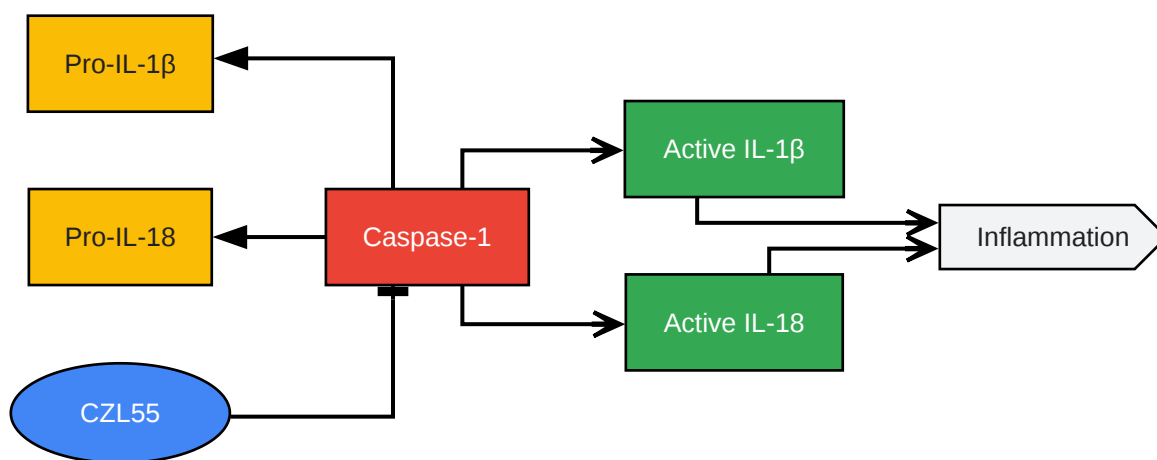
Protocol for Preparing a 10 mM CZL55 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CZL55** in DMSO. This is a common starting concentration for many in vitro experiments.

- **Pre-weighing Preparation:** Before handling the compound, ensure that all necessary equipment is clean, sterile, and readily accessible. Put on appropriate PPE.
- **Weighing **CZL55**:** Carefully weigh out 3.864 mg of **CZL55** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Adding Solvent:** Add 1 mL of anhydrous, sterile DMSO to the microcentrifuge tube containing the **CZL55** powder.
- **Dissolving the Compound:** Tightly cap the tube and vortex thoroughly for at least 1-2 minutes to ensure complete dissolution of the compound. Visually inspect the solution to ensure there are no undissolved particles. If necessary, gentle warming in a 37°C water bath can aid in dissolution.
- **Aliquoting and Storage:** Once the **CZL55** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
- **Labeling and Storage:** Clearly label each aliquot with the compound name (**CZL55**), concentration (10 mM), solvent (DMSO), and the date of preparation. Store the aliquots at -20°C for long-term storage. For short-term storage (days to weeks), 4°C is acceptable.^[1]

Signaling Pathway and Experimental Workflow Diagrams

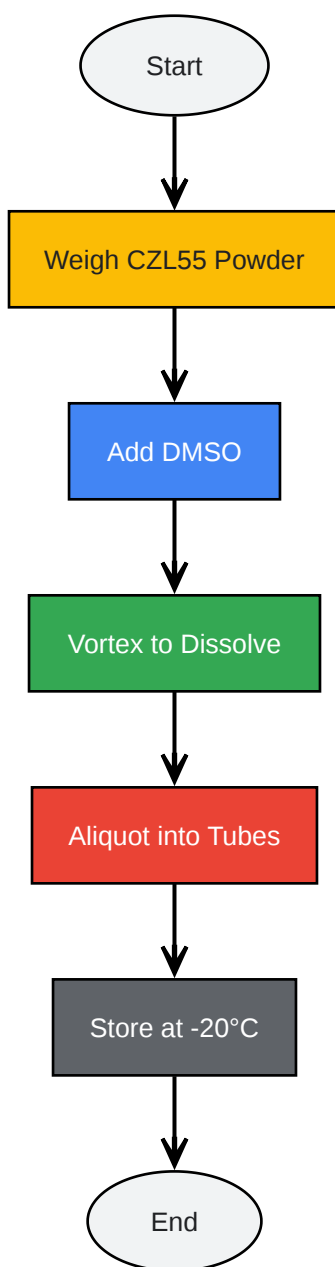
CZL55 Mechanism of Action: Inhibition of the Caspase-1 Pathway



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Caption: **CZL55** inhibits Caspase-1, blocking pro-inflammatory cytokine maturation.

Experimental Workflow: Preparing CZL55 Stock Solution



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Caption: Workflow for preparing a **CZL55** stock solution.

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References

- 1. axonmedchem.com [axonmedchem.com]
- 2. Small-molecule caspase-1 inhibitor CZL80 terminates refractory status epilepticus via inhibition of glutamatergic transmission - PMC [pmc.ncbi.nlm.nih.gov]
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